

# Personal protective equipment for handling Butylparaben-d4

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## Compound of Interest

Compound Name: Butylparaben-d4

Cat. No.: B12425407

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## Essential Safety and Handling of Butylparaben-d4

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling and disposal of **Butylparaben-d4**, a deuterated form of Butylparaben used in various research applications.

Chemical Identifier:

- Name: **Butylparaben-d4**
- Synonyms: Butyl parahydroxybenzoate-d4, Butyl paraben-d4, Butyl 4-hydroxybenzoate-d4[1]
- CAS Number: 94-26-8 (for non-deuterated Butylparaben)[2][3]

## Hazard Identification and Personal Protective Equipment (PPE)

Butylparaben is classified as a hazardous chemical, causing skin irritation and serious eye damage.[2] As **Butylparaben-d4** is a deuterated analog, it should be handled with the same precautions. It is also suspected to be an endocrine disruptor.[2]

A comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the required PPE for handling **Butylparaben-d4** powder.

Body Part	Personal Protective Equipment (PPE)	Specifications and Best Practices
Hands	Chemical-resistant gloves	Nitrile or other appropriate material. Powder-free gloves are recommended to avoid contamination.[4] Consider double gloving for added protection.[4] Change gloves every 30-60 minutes or immediately if contaminated or damaged.[4]
Eyes/Face	Safety goggles and face shield	Goggles should be worn to protect from splashes. A face shield offers full protection for the face and eyes.[4][5]
Body	Laboratory coat or gown	A long-sleeved lab coat or gown should be worn to protect the skin.[6] Ensure cuffs are tucked into gloves.[4]
Respiratory	N95 or higher-rated respirator	Use a NIOSH-approved respirator when handling the powder outside of a certified chemical fume hood to prevent inhalation of airborne particles. [4]
Feet	Closed-toe shoes	Shoes must fully cover the feet to protect against spills.[6]

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining the integrity of **Butylparaben-d4** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.
- Avoid generating dust.
- Wash hands thoroughly after handling.[\[2\]](#)
- Ensure all containers are properly labeled.

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Recommended storage for the powder is at -20°C.[\[1\]](#)
- If in solvent, store at -80°C.[\[1\]](#)
- Keep away from strong oxidizing agents.[\[2\]](#)

## First Aid and Emergency Procedures

In the event of exposure, immediate action is necessary.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[2] Seek immediate medical attention.[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[2] If skin irritation occurs, seek medical advice.[2] Remove and wash contaminated clothing before reuse.[2]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards.[2] Seek medical attention if symptoms occur.[2]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.

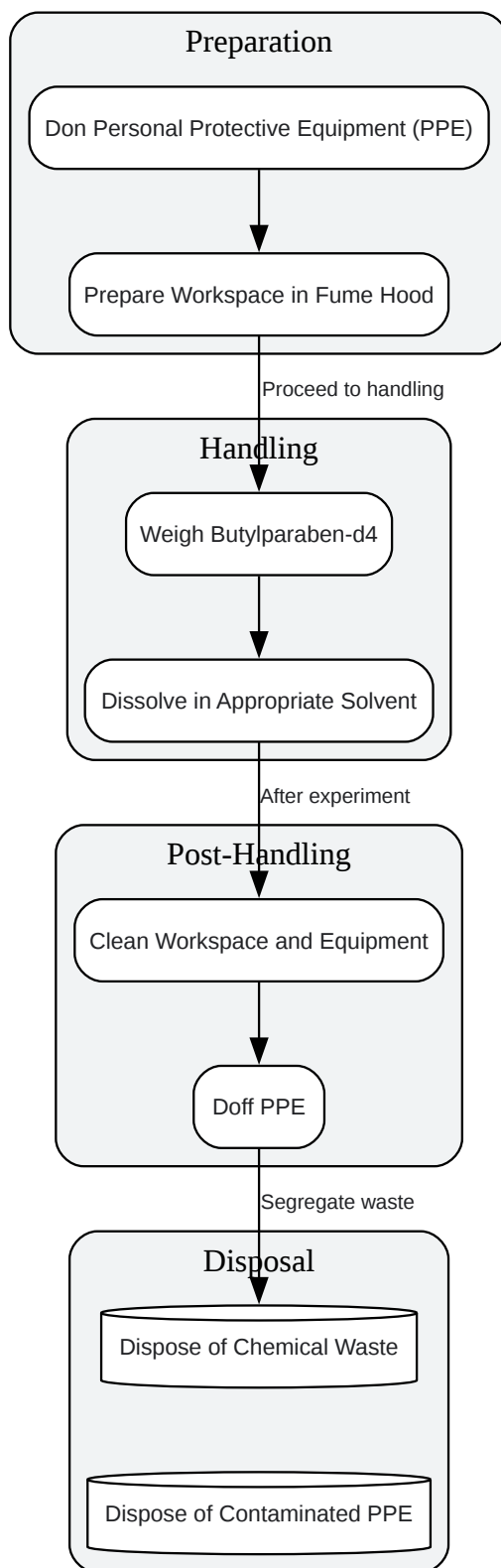
## Disposal Plan

Proper disposal of **Butylparaben-d4** and its containers is essential to prevent environmental contamination and comply with regulations.

- Chemical Disposal: Dispose of surplus and non-recyclable products via a licensed waste disposal contractor.[7][8] Do not dispose of waste into the sewer system.[7][8]
- Container Disposal: Empty containers may retain product residues.[7] Handle uncleaned containers as you would the product itself. Dispose of containers through a licensed waste disposal service.[7]
- Regulatory Compliance: All disposal activities must comply with federal, state, and local regulations.[7][8]

## Experimental Workflow for Handling Butylparaben-d4

The following diagram outlines the standard workflow for safely handling **Butylparaben-d4** in a laboratory setting.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)